

Application Notes for MK2-IN-4: A Potent MK2 Inhibitor

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Compound of Interest

Compound Name: MK2-IN-4

Cat. No.: B12406366

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Introduction

MK2-IN-4 is a potent and selective inhibitor of MAPK-activated protein kinase 2 (MK2), a key serine/threonine kinase downstream of p38 MAPK. The p38 MAPK signaling cascade is a critical regulator of cellular responses to stress and inflammatory stimuli.[1][2] Activation of this pathway leads to the phosphorylation and activation of MK2, which in turn phosphorylates a variety of downstream substrates, including heat shock protein 27 (HSP27).[1][3] This signaling cascade plays a pivotal role in the production of pro-inflammatory cytokines such as tumor necrosis factor-alpha (TNF- α) and interleukin-6 (IL-6), making it a significant target for therapeutic intervention in inflammatory diseases and cancer.[4][5] **MK2-IN-4** offers a valuable tool for investigating the physiological and pathological roles of the p38/MK2 signaling pathway.

Mechanism of Action

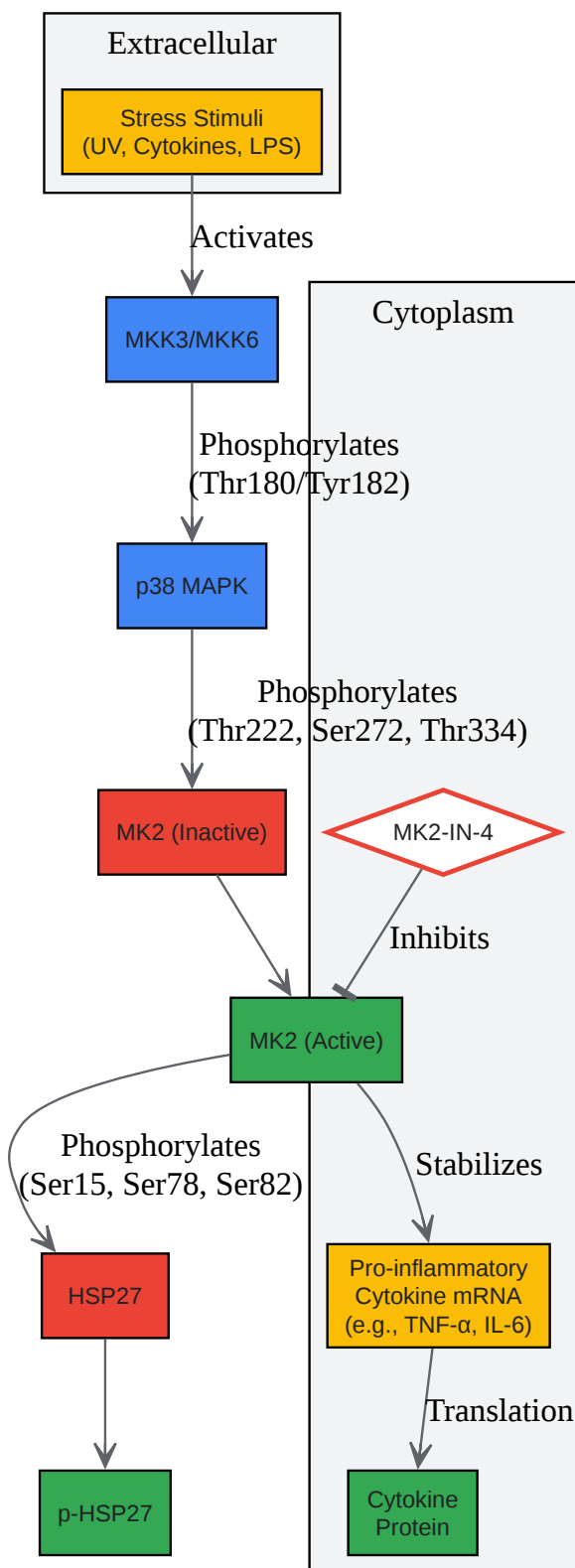
MK2-IN-4 exerts its inhibitory effect by targeting the kinase activity of MK2. As a direct substrate of p38 MAPK, MK2 is activated through phosphorylation at Thr222, Ser272, and Thr334.[1] Activated MK2 then phosphorylates downstream targets, including HSP27 at serines 15, 78, and 82.[1][3] By inhibiting MK2, **MK2-IN-4** blocks this phosphorylation cascade, thereby modulating the cellular stress response and inflammatory cytokine production.

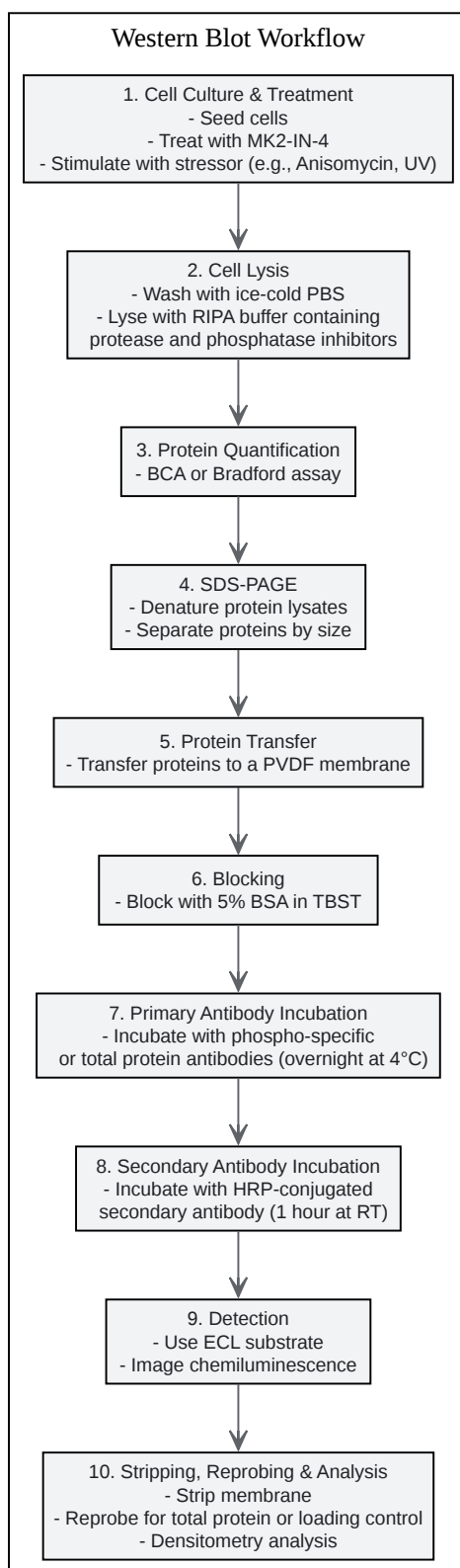
Quantitative Data Summary

The following table summarizes the inhibitory concentrations of MK2 inhibitors on kinase activity and downstream cellular processes.

| Inhibitor | Target | Assay | IC50 | Cell Line/System | Reference |
|------------------|------------------------|----------------|--------------|-------------------|---------------------|
| MK2-IN-4 | MK2 | Kinase Assay | 45 nM | In vitro | [6] |
| MK2 Inhibitor IV | MK2 | Kinase Assay | 0.11 μ M | In vitro | [6] |
| MK2 Inhibitor IV | IL-6 Secretion | LPS-stimulated | 5.2 μ M | Human THP-1 cells | [6] |
| MK2 Inhibitor IV | TNF α Secretion | LPS-stimulated | 4.4 μ M | Human THP-1 cells | [6] |

p38/MK2 Signaling Pathway





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